

GoSlo-SR-5-69 storage conditions and shelf life

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Compound of Interest

Compound Name: GoSlo-SR-5-69

Cat. No.: B15587048

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GoSlo-SR-5-69 Technical Support Center

This technical support guide provides detailed information on the storage, handling, and use of **GoSlo-SR-5-69** for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What is **GoSlo-SR-5-69** and what is its primary mechanism of action?

GoSlo-SR-5-69 is a potent activator of the large conductance Ca^{2+} -activated K^{+} (BK) channels (KCa1.1).^[1] Its primary mechanism of action is to shift the voltage required for half-maximal activation of BK channels to more negative potentials, thereby increasing the channel's open probability at physiological membrane potentials.^{[1][2]}

Q2: What are the recommended storage conditions for **GoSlo-SR-5-69**?

GoSlo-SR-5-69 powder should be stored at room temperature (RT).^[2]

Q3: What is the shelf life of **GoSlo-SR-5-69**?

The manufacturer does not specify a shelf life. For batch-specific information, it is recommended to refer to the Certificate of Analysis.

Q4: In what solvent should I dissolve **GoSlo-SR-5-69**?

GoSlo-SR-5-69 is soluble in dimethyl sulfoxide (DMSO) up to 100 mM.^[2]

Q5: What is the purity of **GoSlo-SR-5-69**?

The purity of **GoSlo-SR-5-69** is typically $\geq 98\%$ as determined by HPLC.[2]

Storage Conditions and Shelf Life

Parameter	Value	Source
Storage Temperature	Room Temperature (RT)	[2]
Shelf Life	Not specified; refer to Certificate of Analysis	
Solubility	Soluble to 100 mM in DMSO	[2]
Purity	$\geq 98\%$ (HPLC)	[2]

Troubleshooting Guide

Issue: I am observing precipitation of **GoSlo-SR-5-69** in my aqueous experimental buffer.

- Possible Cause: **GoSlo-SR-5-69** has limited solubility in aqueous solutions. The final concentration of DMSO in your working solution may be too low to maintain solubility.
- Solution:
 - Ensure your stock solution in DMSO is fully dissolved before further dilution.
 - When preparing your working solution, add the **GoSlo-SR-5-69** stock solution to the aqueous buffer with vigorous vortexing or stirring.
 - Consider increasing the final percentage of DMSO in your experimental buffer, if your experimental system can tolerate it. It is crucial to run a vehicle control with the same final DMSO concentration to account for any solvent effects.

Issue: I am not observing the expected activation of BK channels.

- Possible Cause 1: Incorrect concentration. The reported EC₅₀ for **GoSlo-SR-5-69** is 251 nM.[1][2] Your experimental concentration may be too low.

- Solution 1: Prepare fresh dilutions and consider using a higher concentration of **GoSlo-SR-5-69**.
- Possible Cause 2: Degradation of the compound. Although stable at room temperature in powder form, the stability of **GoSlo-SR-5-69** in solution over time is not well-documented.
- Solution 2: Prepare fresh stock solutions in DMSO for each experiment. Avoid repeated freeze-thaw cycles of the stock solution.
- Possible Cause 3: Experimental conditions. The activity of **GoSlo-SR-5-69** can be influenced by factors such as pH and the presence of other substances in your experimental buffer.
- Solution 3: Review the experimental protocol and ensure that the pH and composition of your buffers are appropriate.

Experimental Protocols

Detailed Methodology for Patch-Clamp Electrophysiology:

This protocol is adapted from Roy et al., Eur J Med Chem, 2014.

- Cell Preparation: Isolate rabbit bladder smooth muscle cells by enzymatic digestion.
- Electrophysiological Recording:
 - Perform experiments using the excised, inside-out configuration of the patch-clamp technique.
 - Use symmetrical K⁺ solutions (pH 7.2) containing 140 mM KCl, 10 mM HEPES, and 1 mM EGTA.
 - Record single-channel currents from membrane patches.
- Application of **GoSlo-SR-5-69**:
 - Prepare a stock solution of **GoSlo-SR-5-69** in DMSO.

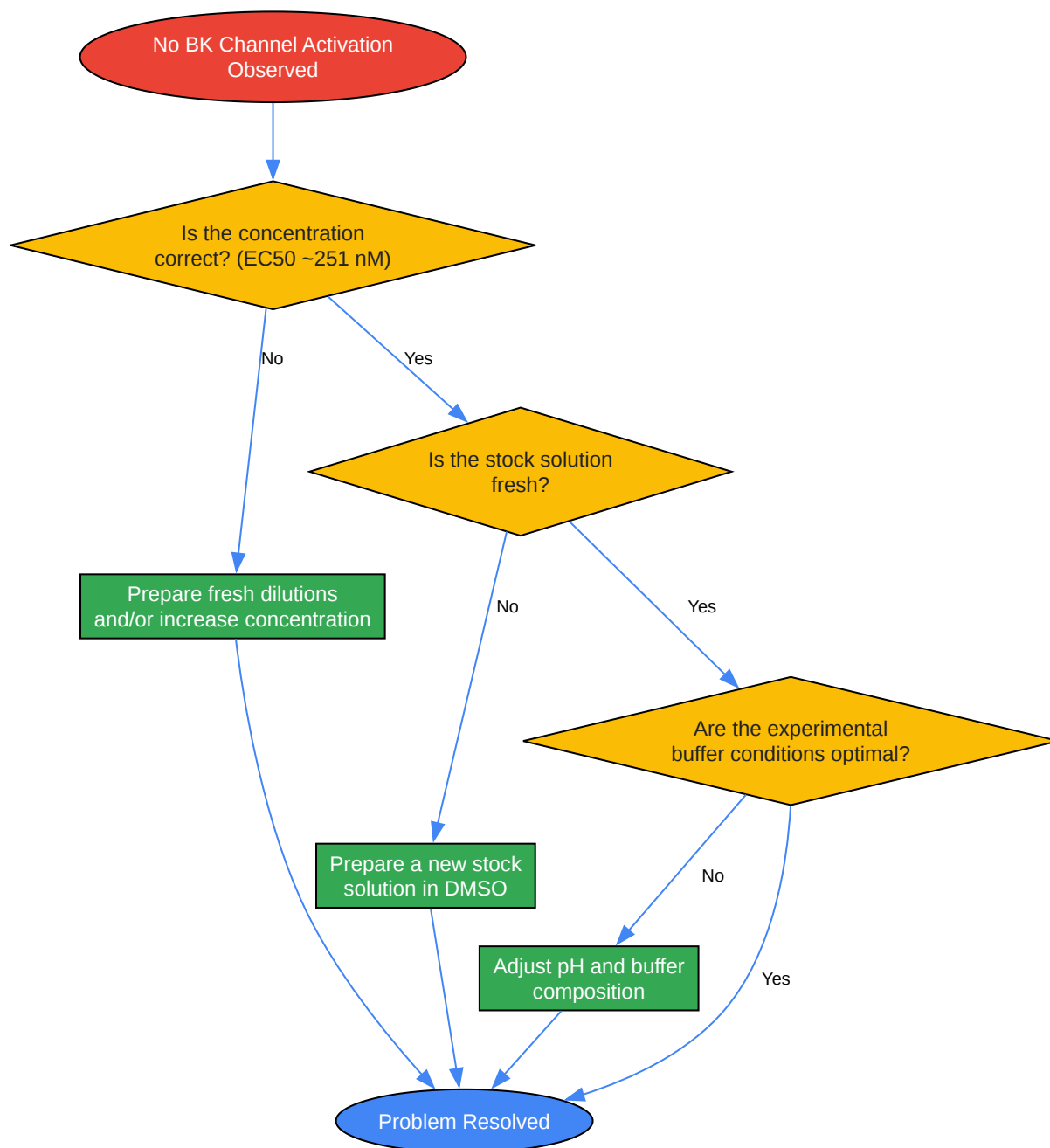
- Dilute the stock solution to the desired final concentration in the recording solution immediately before application to the cytosolic face of the membrane patch.
- Data Analysis:
 - Measure the open probability (P_o) of the BK channels in the absence and presence of **GoSlo-SR-5-69** at various membrane potentials.
 - Determine the shift in the voltage for half-maximal activation ($V_{1/2}$) to quantify the effect of the compound.

Diagrams



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Caption: Mechanism of action of **GoSlo-SR-5-69**.



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Caption: Troubleshooting workflow for lack of BK channel activation.

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References

- 1. GoSlo SR 5-69 | Calcium-Activated Potassium (KCa) Channels | Tocris Bioscience [tocris.com]
- 2. Development of GoSlo-SR-5-69, a potent activator of large conductance Ca^{2+} -activated K^{+} (BK) channels - PubMed [pubmed.ncbi.nlm.nih.gov]
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